

Application Notes and Protocols for Bisindolylmaleimide V in Kinase Activity Assays

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bisindolylmaleimide V*

Cat. No.: *B1667442*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Bisindolylmaleimide V (also known as Ro 31-6045) is a member of the bisindolylmaleimide class of compounds, which are structurally related to the broad-spectrum kinase inhibitor staurosporine. Unlike many of its counterparts, such as Bisindolylmaleimide I (GF 109203X) and IX (Ro 31-8220), **Bisindolylmaleimide V** is largely inactive against most isoforms of Protein Kinase C (PKC), making it an excellent negative control for studies investigating PKC signaling. Its primary utility in kinase activity assays is to help researchers differentiate between PKC-dependent and PKC-independent cellular effects of other, more active bisindolylmaleimide compounds.

While predominantly used as a negative control for PKC, it is important to note that **Bisindolylmaleimide V** is not entirely inert and has been shown to inhibit p70S6 Kinase (S6K) with an IC₅₀ value in the micromolar range. This application note provides detailed protocols for the use of **Bisindolylmaleimide V** in in-vitro kinase activity assays, presents comparative inhibitory data, and illustrates the relevant signaling pathways.

Data Presentation: Kinase Inhibitory Activity

The following table summarizes the half-maximal inhibitory concentration (IC₅₀) values of **Bisindolylmaleimide V** and related, more active bisindolylmaleimide compounds against a

panel of protein kinases. This data highlights the utility of **Bisindolylmaleimide V** as a negative control for PKC while demonstrating its moderate activity against S6K.

Compound	Kinase Target	IC50 (nM)	ATP Concentration	Notes
Bisindolylmaleimide V	Protein Kinase C (PKC)	>100,000	Not Specified	Often used as a negative control for PKC inhibition.
p70S6 Kinase (S6K)	8,000	Not Specified	Demonstrates inhibitory activity against S6K.	
Glycogen Synthase Kinase-3 (GSK-3)	>5,000	Not Specified	Shows little to no effect on GSK-3 activity.	
Bisindolylmaleimide I (GF 109203X)	PKC α	8	50 μ M	Potent inhibitor of classical and novel PKC isoforms.
PKC ϵ	12	50 μ M		
p90RSK1	610	50 μ M	Also inhibits p90RSK isoforms.	
p90RSK2	310	50 μ M		
p90RSK3	120	50 μ M		
GSK-3 β (in cell lysates)	360	Not Specified	Potent inhibitor of GSK-3.	
Bisindolylmaleimide IX (Ro 31-8220)	PKC α	4	50 μ M	A very potent pan-PKC inhibitor.
PKC ϵ	8	50 μ M		
p90RSK1	200	50 μ M	Also a potent inhibitor of	

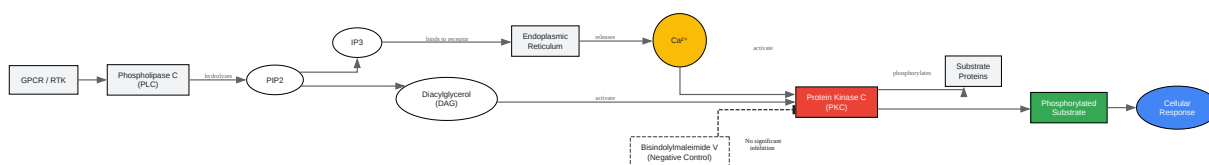
p90RSK

isoforms.

p90RSK2	36	50 μ M	
p90RSK3	5	50 μ M	
GSK-3 β (in cell lysates)	6.8	Not Specified	Extremely potent inhibitor of GSK-3.

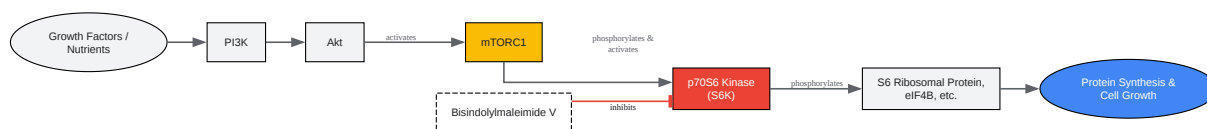
Signaling Pathway Diagrams

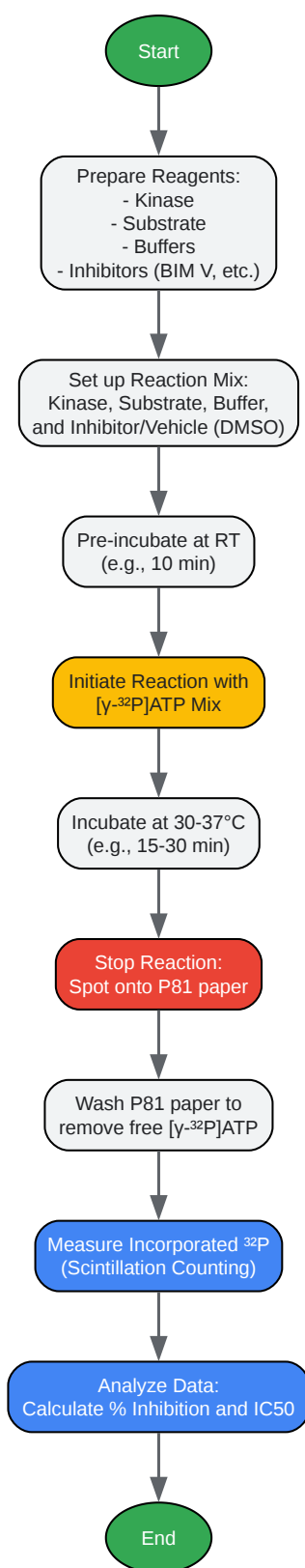
The following diagrams illustrate the canonical Protein Kinase C (PKC) signaling pathway, for which **Bisindolylmaleimide V** serves as a negative control, and the p70S6 Kinase (S6K) signaling pathway, which is inhibited by **Bisindolylmaleimide V**.



[Click to download full resolution via product page](#)

Caption: Canonical Protein Kinase C (PKC) signaling pathway.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Application Notes and Protocols for Bisindolylmaleimide V in Kinase Activity Assays]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1667442#using-bisindolylmaleimide-v-in-kinase-activity-assays]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com